

A Researcher's Guide to Certified Reference Materials for Sulfamethoxazole N4-glucoside

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Compound of Interest

Compound Name: *Sulfamethoxazole N4-glucoside*

Cat. No.: *B127929*

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For researchers, scientists, and drug development professionals engaged in the analysis of sulfamethoxazole and its metabolites, the selection of a high-quality certified reference material (CRM) for **sulfamethoxazole N4-glucoside** is a critical step to ensure the accuracy and reliability of experimental data. This guide provides an objective comparison of commercially available CRMs, supported by typical analytical data and detailed experimental protocols for their application.

Comparison of Commercially Available Certified Reference Materials

The selection of a CRM should be based on its certification, purity, and the documentation provided by the supplier. Below is a comparison of offerings from prominent suppliers in the market.

Supplier	Product Name	Grade/Certification	Purity Specification	Format
USP (United States Pharmacopeia)	Sulfamethoxazole N4-Glucoside	USP Reference Standard	Conforms to USP specifications	Neat
LGC Standards	Sulfamethoxazole N4-beta-D-Glucoside	Mikromol™, Produced under ISO/IEC 17025, Accredited to ISO 17034	High Purity	Neat
Simson Pharma Limited	Sulfamethoxazole N4-Glucoside	Reference Standard	Accompanied by Certificate of Analysis	Neat
Santa Cruz Biotechnology	Sulfamethoxazole N4-glucoside	Research Use Only	Lot-specific data on CoA	Neat

Note: The purity of a specific lot is detailed in the Certificate of Analysis (CoA) provided by the supplier. It is imperative to consult the lot-specific CoA for precise quantitative data.

Experimental Protocols

The accurate quantification of **sulfamethoxazole N4-glucoside** in various matrices is typically achieved using High-Performance Liquid Chromatography (HPLC) with UV detection or Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS). The following are representative protocols.

High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

This method is suitable for the quantification of **sulfamethoxazole N4-glucoside** in pharmaceutical formulations and biological samples with appropriate sample preparation.

Instrumentation:

- HPLC system with a UV-Vis detector
- Reversed-phase C18 column (e.g., 4.6 x 150 mm, 5 μ m)

Reagents:

- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid (or other suitable buffer)

Chromatographic Conditions:

- Mobile Phase: A gradient of acetonitrile and water (with 0.1% formic acid). For example, starting with 10% acetonitrile and increasing to 90% over 15 minutes.
- Flow Rate: 1.0 mL/min
- Column Temperature: 30 °C
- Detection Wavelength: 265 nm
- Injection Volume: 10 μ L

Sample Preparation:

- Standard Solution: Accurately weigh and dissolve the **sulfamethoxazole N4-glucoside** CRM in a suitable solvent (e.g., methanol or mobile phase) to prepare a stock solution of known concentration. Prepare a series of calibration standards by serial dilution.
- Sample Matrix (e.g., plasma): Perform a protein precipitation by adding three volumes of cold acetonitrile to one volume of plasma. Vortex and centrifuge. Evaporate the supernatant to dryness and reconstitute in the mobile phase.

Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS offers higher sensitivity and selectivity, making it ideal for the quantification of low concentrations of **sulfamethoxazole N4-glucoside** in complex biological matrices.

Instrumentation:

- LC-MS/MS system with an electrospray ionization (ESI) source
- Reversed-phase C18 column (e.g., 2.1 x 100 mm, 1.8 μ m)

Reagents:

- Acetonitrile (LC-MS grade)
- Water (LC-MS grade)
- Formic acid (LC-MS grade)
- Internal Standard (IS): A stable isotope-labeled version of the analyte (e.g., Sulfamethoxazole-d4 N4-glucoside) is recommended.

Chromatographic Conditions:

- Mobile Phase: A gradient of acetonitrile and water (with 0.1% formic acid).
- Flow Rate: 0.3 mL/min
- Column Temperature: 40 °C
- Injection Volume: 5 μ L

Mass Spectrometry Conditions:

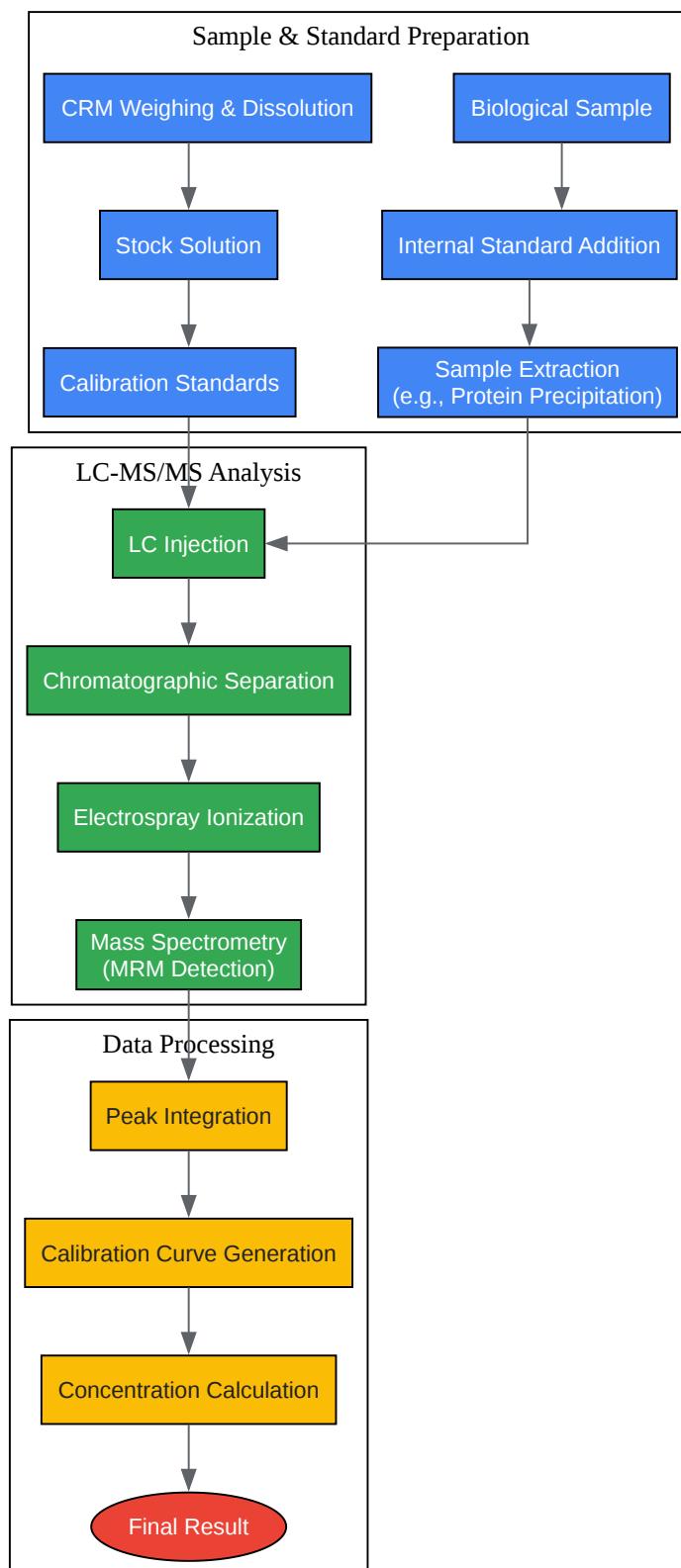
- Ionization Mode: Positive Electrospray Ionization (ESI+)
- Multiple Reaction Monitoring (MRM) Transitions:
 - **Sulfamethoxazole N4-glucoside:** Precursor ion (Q1) m/z 416.1 -> Product ion (Q3) m/z 254.1

- Internal Standard (e.g., Sulfamethoxazole-d4 N4-glucoside): Monitor the appropriate mass transition.
- Optimize other parameters such as declustering potential, collision energy, and cell exit potential for the specific instrument.

Sample Preparation: Similar to the HPLC-UV method, but with the addition of the internal standard to all samples and standards prior to sample processing.

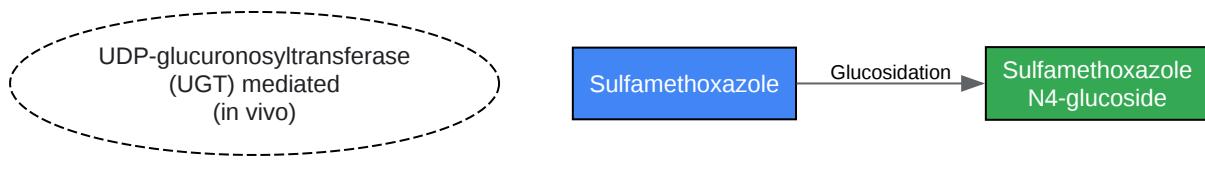
Visualizing Key Processes

To aid in the understanding of the experimental workflow and the metabolic context, the following diagrams are provided.



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Caption: Experimental workflow for the quantification of **sulfamethoxazole N4-glucoside**.



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Caption: Metabolic pathway of sulfamethoxazole to its N4-glucoside metabolite.

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